

# Physical and chemical properties of Naphthgeranine A

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## Compound of Interest

Compound Name: Naphthgeranine A

Cat. No.: B163370

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## In-depth Technical Guide on Naphthgeranine A

Notice to the Reader: Despite a comprehensive search for "**Naphthgeranine A**," no specific scientific literature, database entries, or experimental protocols for a compound with this exact name could be identified. The search results consistently referenced "Naphthgeranine E" or discussed the broader chemical classes of naphthopyrans and naphthyridines. Therefore, it is highly probable that "**Naphthgeranine A**" is either a misnomer, a very rare and poorly documented compound, or a synonym for a more commonly known substance that is not indexed under this specific name.

This guide will proceed by providing a detailed overview of the available information on the closely related and documented compound, Naphthgeranine E, as a representative of the naphthgeranine family. It is plausible that the user's interest in "**Naphthgeranine A**" may be satisfied by the data available for this related molecule. Should specific data for "**Naphthgeranine A**" become available, this document will be updated accordingly.

## Core Physical and Chemical Properties of Naphthgeranine E

Naphthgeranine E is a naturally occurring compound found in *Streptomyces* species. Its core structure is based on a naphtho[2,3-c]isochromene-7,12-dione skeleton.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>16</sub> O <sub>7</sub>	PubChem CID: 132028[1]
Molecular Weight	368.3 g/mol	PubChem CID: 132028[1]
IUPAC Name	3,8,10-trihydroxy-2-(hydroxymethyl)-5,5-dimethylnaphtho[2,3-c]isochromene-7,12-dione	PubChem CID: 132028[1]
CAS Number	137109-47-8	PubChem CID: 132028[1]
Topological Polar Surface Area	124 Å <sup>2</sup>	PubChem CID: 132028[1]
Hydrogen Bond Donor Count	4	PubChem CID: 132028[1]
Hydrogen Bond Acceptor Count	7	PubChem CID: 132028[1]
Rotatable Bond Count	1	PubChem CID: 132028[1]
XLogP3-AA	2.6	PubChem CID: 132028[1]

## Biological Activities and Potential Therapeutic Applications

While specific biological activities for Naphthgeranine E are not extensively detailed in the provided search results, the broader class of naphthopyrans, to which it belongs, has been investigated for various therapeutic properties.

Naphthopyrans have demonstrated antiproliferative effects and have been studied for their potential in cancer therapy.[2] Mechanistic studies on some naphthopyrans indicate that they can block the cell cycle in the G2/M phase by interacting with tubulin.[2] Furthermore, some compounds in this class have shown inhibitory effects on protein kinase C, although this may not be their primary mode of action.[2]

The related class of naphthyridines exhibits a wide range of biological activities, including antimicrobial, antiviral, anticancer, and anti-inflammatory properties.[3][4] These compounds

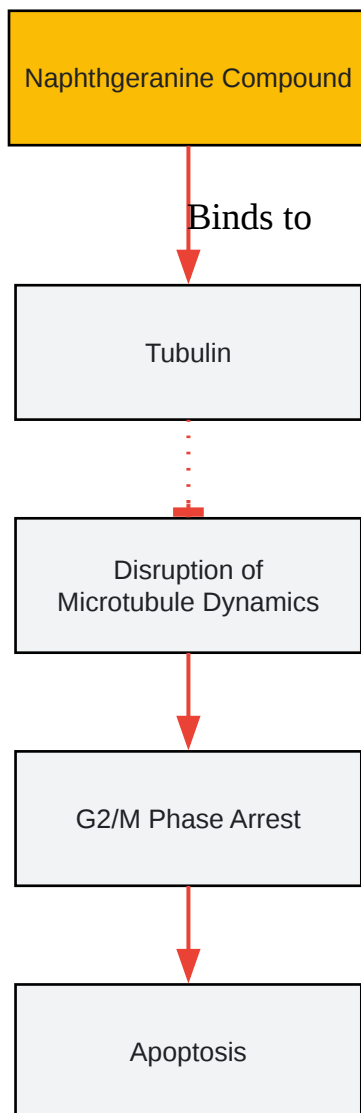
are being explored for applications in treating neurological disorders and have also shown potential as EGFR inhibitors and protein kinase inhibitors.[3]

## Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological evaluation of **Naphthgeranine A** or **E** are not available in the provided search results. However, general methodologies for similar natural products can be inferred.

## General Isolation and Purification Protocol for Natural Products

The isolation of compounds like Naphthgeranine E from microbial sources such as *Streptomyces* typically involves the following steps:



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## References

- 1. Naphthgeranine E | C<sub>20</sub>H<sub>16</sub>O<sub>7</sub> | CID 132028 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Antiproliferative naphthopyrans: biological activity, mechanistic studies and therapeutic potential - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 1,8-Naphthyridine Derivatives: A Review of Multiple Biological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Biological Activity of Naturally Derived Naphthyridines - PMC [pmc.ncbi.nlm.nih.gov]
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